crystal structure analysis of N,N'-bis(aryl)propanediamides

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Compound of Interest

Compound Name:	*2-methyl-N,N'-bis(4-methylphenyl)propanediamide*
CAS No.:	*60519-54-2*
Cat. No.:	*B2971398*

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An In-depth Technical Guide to the Crystal Structure Analysis of N,N'-bis(aryl)propanediamides

Foreword: From Molecular Design to Crystalline Reality

N,N'-bis(aryl)propanediamides represent a versatile class of organic compounds with significant relevance in medicinal chemistry and materials science. Their structural backbone, featuring two aryl rings linked by a flexible propanediamide chain, allows for a high degree of conformational freedom. This flexibility is a double-edged sword: it is crucial for their biological activity, enabling them to adapt to the binding sites of target proteins, but it also presents considerable challenges for crystallization and solid-state characterization.[1][2] Understanding the precise three-dimensional arrangement of these molecules in the crystalline state is paramount for rational drug design, polymorphism screening, and the development of new materials with tailored properties.[3][4]

This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the single-crystal X-ray diffraction (SCXRD) workflow as applied

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to N,N'-bis(aryl)propanediamides. It moves beyond a simple recitation of protocols to explain the causality behind experimental choices, emphasizing the principles of scientific integrity and self-validation that underpin a successful and reliable structure determination.

Part 1: The Crucial First Step - Achieving Single Crystals

The journey of crystal structure analysis begins with its most critical and often unpredictable stage: crystallization. For conformationally flexible molecules like N,N'-bis(aryl)propanediamides, the presence of multiple low-energy conformers in solution can hinder the ordered molecular packing required for nucleation and crystal growth.[5] The goal is to identify conditions that favor a single, stable conformation, allowing the molecules to self-assemble into a well-ordered lattice.

Causality in Experimental Design: Choosing the Right Path

The selection of a crystallization technique is not arbitrary; it is a hypothesis-driven process based on the physicochemical properties of the compound. The solvent system is arguably the most critical variable, as it directly influences solubility and molecular interactions.[6]

Common Crystallization Methodologies:

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Technique	Principle	Rationale for N,N'-bis(aryl)propanediamides
Slow Solvent Evaporation	The solution is left undisturbed in a loosely covered vial, allowing the solvent to evaporate slowly, gradually increasing the concentration to the point of supersaturation and nucleation.[7]	A straightforward and widely used method. The choice of a solvent or a binary solvent mixture that dissolves the compound moderately is key. Solvents that can engage in hydrogen bonding (e.g., ethanol, methanol) may compete with the amide groups, while less interactive solvents (e.g., dichloromethane, ethyl acetate) might better promote the desired intermolecular N-H···O hydrogen bonds.
Vapor Diffusion	A concentrated solution of the compound in a low-vapor-pressure solvent is placed in a sealed container with a larger reservoir of a high-vapor-pressure "anti-solvent" in which the compound is insoluble. The anti-solvent vapor slowly diffuses into the compound solution, reducing solubility and inducing crystallization.[7]	This technique offers finer control over the rate of supersaturation compared to slow evaporation, which can be beneficial for flexible molecules that are prone to oiling out or forming amorphous precipitates.

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Cooling Crystallization	A saturated solution is prepared at an elevated temperature and then allowed to cool slowly. As the temperature decreases, the solubility of the compound drops, leading to crystallization.[8]	Effective for compounds with a steep solubility curve. The cooling rate must be carefully controlled to prevent the formation of multiple small crystals or amorphous material.

Protocol: A Self-Validating Approach to Crystal Growth

A trustworthy crystallization protocol involves systematic screening and meticulous documentation.

- Purity Assessment: Begin with the highest purity material possible. Impurities can inhibit nucleation or be incorporated into the crystal lattice, leading to disorder.
- Solubility Screening: Test the solubility of the compound in a range of solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexane) to identify suitable candidates for the chosen crystallization method.
- Small-Scale Screening: Set up multiple small-scale crystallization trials (e.g., in 1-dram vials) covering a matrix of conditions (different solvents, solvent mixtures, and temperatures).
- Observation and Iteration: Monitor the trials regularly under a microscope. Document the outcomes (clear solution, precipitate, oil, crystals) and use the results to design the next set of experiments, refining the conditions to favor crystal growth.
- Harvesting: Once suitable crystals are obtained, carefully harvest them from the mother liquor and mount them for X-ray analysis.

Part 2: The Experimental Workflow - From Crystal to Data

Once a single crystal of suitable size and quality is obtained, the process of data collection and structure determination can begin. This workflow relies on a suite of sophisticated hardware

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and specialized software.

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Fig 1. The comprehensive workflow for single-crystal structure analysis.

Data Collection and Reduction

The selected crystal is mounted on a goniometer head and placed in the cold stream (typically 100 K) of a single-crystal X-ray diffractometer. The low temperature minimizes thermal motion of the atoms, resulting in a higher quality diffraction pattern. The diffractometer rotates the crystal through a series of orientations while exposing it to a monochromatic X-ray beam. The diffracted X-rays are recorded by a detector. Software suites, such as Bruker's APEX, are used to control the data collection process and then to integrate the raw diffraction images to produce a file containing a list of reflection indices (h,k,l) and their corresponding intensities.[9] [10]

Structure Solution, Refinement, and Validation: A Trustworthy Triad

This is the computational core of the process, where the diffraction data is translated into a 3D atomic model.

Key Software in Structure Determination:

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Software	Purpose	Website
SHELX (SHELXT/SHELXL)	The industry standard for solving (SHELXT) and refining (SHELXL) small-molecule crystal structures.[9][11]	
OLEX2	A user-friendly graphical interface that integrates the SHELX programs, simplifying the process of structure solution, refinement, and visualization.[9][11]	
PLATON	A powerful tool for the validation and analysis of crystal structures. It is essential for checking the quality and correctness of the final model.[9][12]	
Mercury (CSD)	A comprehensive tool for 3D structure visualization, exploration of crystal packing, and analysis of intermolecular interactions.[12][13]	

The Protocol:

- Structure Solution: The initial atomic positions are determined from the diffraction data using direct methods or Patterson methods, typically with a program like SHELXT.[11] This provides a preliminary, incomplete model of the molecule.
- Structure Refinement: The initial model is refined against the experimental data using a least-squares minimization procedure, typically with SHELXL within the OLEX2 interface.[9][11] In this iterative process, the positions, and anisotropic displacement parameters (which model atomic vibrations) of the atoms are adjusted to improve the agreement between the

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calculated and observed diffraction patterns. Hydrogen atoms are typically placed in geometrically calculated positions.[14][15]

- Structure Validation (The Self-Validating System): Before finalizing the structure, it is imperative to perform a thorough validation. This is where the process becomes self-validating. The refined structure, in the standard Crystallographic Information File (CIF) format, is analyzed using the checkCIF service, which is powered by the PLATON software.[16] This service generates a report with a list of "ALERTS" that flag potential issues.[17][18]
  - What does validation check for? PLATON performs hundreds of checks, identifying common errors such as incorrect space group assignments, missed symmetry, incorrect atom type assignments, unusual bond lengths or angles, and questionable hydrogen bond geometries.[19]
  - Why is this trustworthy? By systematically addressing every ALERT, the crystallographer is forced to re-examine and justify their model. For example, a "Level A ALERT" for a very short intermolecular contact might indicate a misplaced hydrogen atom or an incorrect assignment of an N-H···O hydrogen bond. This rigorous, automated checking ensures that the final structure is chemically sensible and consistent with established crystallographic principles, minimizing the risk of publishing erroneous data.[16][18]

Part 3: The Analysis - Deciphering the Structural Story

With a validated crystal structure in hand, the final step is to analyze the wealth of information it contains. This analysis provides insights into the molecule's conformation, its interactions with its neighbors, and the resulting supramolecular architecture.

Molecular Conformation

The flexibility of the propanediamide linker and the rotation of the aryl rings mean that the molecule can adopt numerous conformations. The crystal structure provides a precise snapshot of the lowest energy conformation under the specific crystallization conditions.

- Key Parameters: Analysis focuses on key torsion angles that define the molecular shape. For instance, the dihedral angles between the aryl rings and the adjacent amide planes are

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critical. In N,N′-bis(3-methylphenyl)propanediamide, each amide group is nearly coplanar with its adjacent phenyl ring, with a dihedral angle of 9.2(2)°.[14]

- Symmetry: The molecule itself may possess symmetry. In the same structure, the two halves of the molecule are related by a crystallographic twofold rotation axis, indicating a symmetric conformation.[14]

Intermolecular Interactions and Crystal Packing

The stability of the crystal lattice is derived from a network of non-covalent interactions that hold the individual molecules together. Identifying and analyzing these interactions is key to understanding the solid-state properties of the material.

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Fig 2. Common intermolecular interactions in propanediamide crystals.

- Hydrogen Bonding: The amide N-H groups are excellent hydrogen bond donors, and the carbonyl C=O groups are excellent acceptors. The intermolecular N-H···O hydrogen bond is a primary and highly directional interaction that often dictates the crystal packing, frequently linking molecules into chains or sheets.[14][15]

- Other Interactions: Weaker interactions also play a crucial role. These include intramolecular C-H···O bonds that stabilize the molecular conformation, and intermolecular C-H···π interactions and π-π stacking between aryl rings that contribute to the overall packing efficiency.[14][15] For example, in N,N′-bis(2-chlorophenyl)propanediamide, molecules are linked into chains by N-H···O bonds, and these chains are further stabilized by C-H···π interactions.[15]

Contextualization with the Cambridge Structural Database (CSD)

No crystal structure exists in a vacuum. The Cambridge Structural Database (CSD) is the world's repository for small-molecule organic and metal-organic crystal structures, containing

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over a million entries.[20][21]

- Why use the CSD? By searching the CSD for related N,N'-bis(aryl)propanediamides, researchers can:
  - Compare the observed conformation with those of similar molecules.
  - Identify common hydrogen bonding motifs or packing patterns.
  - Determine if the determined structure is a new polymorph of a known compound.[22]
- Trustworthiness: The CSD is a curated database, with each entry undergoing checks by expert editors, ensuring a high level of data quality and reliability.[13][20]

Example Crystallographic Data Summary:

Parameter	N,N′-bis(3-methylphenyl)propanediamide[14]	N,N′-bis(2-chlorophenyl)propanediamide[15]
Formula	C17H18N2O2	C15H12Cl2N2O2
Crystal System	Monoclinic	Monoclinic
Space Group	C2/c	P21/c
Dihedral Angle (Aryl-Amide)	9.2 (2)°	-
Dihedral Angle (Aryl-Aryl)	70.40 (3)°	58.0 (1)°
Primary Intermolecular Interaction	N–H···O hydrogen bonds forming chains	N–H···O hydrogen bonds forming chains
Secondary Interactions	π–π stacking [centroid–centroid = 3.7952 (8) Å]	C–H···π interactions

Conclusion: The Power of a Validated Structure

The crystal structure analysis of N,N'-bis(aryl)propanediamides is a rigorous process that transforms a microscopic crystal into a wealth of precise chemical information. By following a

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workflow grounded in careful experimentation and validated by robust computational tools like PLATON, researchers can achieve a high degree of confidence in their results. The resulting 3D model is not merely a picture; it is a quantitative map of molecular conformation and intermolecular forces. For drug developers and materials scientists, this information is invaluable, providing the empirical foundation needed to understand structure-property relationships, guide the design of next-generation molecules, and control the solid-state properties of advanced materials.

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